

Application Note: Laboratory Synthesis of Cuprous Sulfite

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Compound of Interest

Compound Name: Cuprous sulfite

Cat. No.: B077069

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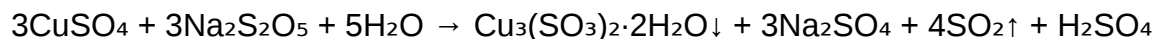
Abstract

This application note provides a detailed protocol for the laboratory synthesis of a stable copper(I)-containing sulfite compound. Direct synthesis of pure **cuprous sulfite** (Cu_2SO_3) is challenging due to its instability. The more readily isolated and characterized compound is Chevreul's salt, a mixed-valence copper(I,II) sulfite dihydrate with the chemical formula $\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$. This protocol details the synthesis of Chevreul's salt via the reaction of copper(II) sulfate with sodium metabisulfite. The resulting brick-red crystalline product is characterized by its distinct color and insolubility in water. This method is suitable for researchers in chemistry and materials science requiring a reliable source of a copper(I) sulfite species.

Introduction

Cuprous sulfite (Copper(I) sulfite, Cu_2SO_3) is a chemical compound of interest in various fields, including as a fungicide and in catalysis. However, the pure Cu_2SO_3 compound is not easily isolated.[1] Attempts to synthesize **cuprous sulfite** often lead to the formation of more complex and stable structures. Among these, Chevreul's salt (Copper(I,II) sulfite dihydrate, $\text{Cu}_2\text{SO}_3 \cdot \text{CuSO}_3 \cdot 2\text{H}_2\text{O}$) is a well-characterized, brick-red, mixed-valence compound containing both copper(I) and copper(II) ions.[1][2][3] It is insoluble in water and stable in air, making it a practical compound for laboratory use.[3] This protocol provides a straightforward method for the synthesis of Chevreul's salt.

The synthesis is based on the reduction of copper(II) ions by sulfite ions in an aqueous solution. The overall reaction can be summarized as:



In this reaction, sodium metabisulfite serves as the source of sulfite ions, which partially reduces Cu(II) to Cu(I) and subsequently precipitates as the mixed-valence salt.

Experimental Protocol

Materials and Equipment:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium metabisulfite ($\text{Na}_2\text{S}_2\text{O}_5$)
- Distilled water
- Beakers (100 mL, 250 mL)
- Graduated cylinders
- Magnetic stirrer and stir bar
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Preparation of Reactant Solutions:
 - Dissolve 7.25 g of copper(II) sulfate pentahydrate in 50 mL of distilled water in a 250 mL beaker. Stir until fully dissolved. The solution should be a clear blue.

- In a separate 100 mL beaker, dissolve 7.14 g of sodium metabisulfite in 25 mL of distilled water.
- Reaction:
 - Place the copper(II) sulfate solution on a magnetic stirrer and begin stirring.
 - Slowly add the sodium metabisulfite solution to the stirring copper(II) sulfate solution. A green precipitate or solution will form initially.
 - Heat the mixture to boiling on a hot plate while continuing to stir.^[2] As the solution heats, the color will darken, and a brick-red precipitate of Chevreul's salt will form.^[2]^[4]
 - Continue boiling for approximately 5-10 minutes to ensure complete reaction. The supernatant liquid should become colorless.
- Isolation and Purification of the Product:
 - Allow the mixture to cool to room temperature. The red precipitate will settle at the bottom of the beaker.
 - Set up a Buchner funnel with filter paper for vacuum filtration.
 - Carefully decant the supernatant liquid.
 - Transfer the precipitate to the Buchner funnel and wash it with several portions of distilled water to remove any soluble impurities.
 - Continue the vacuum to remove as much water as possible from the precipitate.
- Drying:
 - Carefully transfer the filtered product to a pre-weighed watch glass.
 - Dry the product in a drying oven at 60-80°C until a constant weight is achieved.
- Characterization (Optional):

- The identity and purity of the synthesized Chevreul's salt can be confirmed using techniques such as X-ray diffraction (XRD) and infrared (IR) spectroscopy. The IR spectrum should show characteristic bands for the sulfite group.[3]

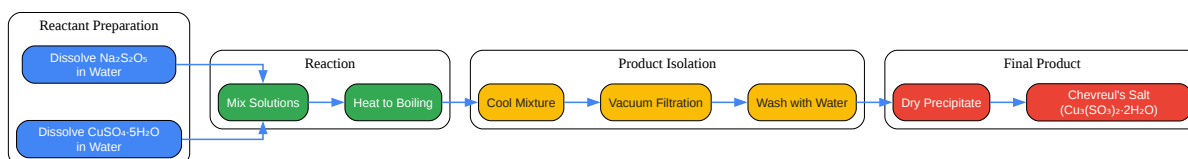
Data Presentation

Parameter	Value
Reactants	
Copper(II) Sulfate Pentahydrate	7.25 g
Sodium Metabisulfite	7.14 g
Distilled Water (for CuSO ₄)	50 mL
Distilled Water (for Na ₂ S ₂ O ₅)	25 mL
Reaction Conditions	
Reaction Temperature	Boiling (~100°C)
Reaction Time	5-10 minutes at boiling
Product	
Chemical Formula	Cu ₂ SO ₃ ·CuSO ₃ ·2H ₂ O
Molar Mass	386.78 g/mol
Appearance	Brick-red crystalline powder
Solubility in Water	Insoluble

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.
- The reaction produces sulfur dioxide (SO₂) gas, which is toxic and has a strong, pungent odor. This experiment must be performed in a well-ventilated fume hood.[2]
- Handle hot glassware with care.

Diagrams



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Caption: Workflow for the synthesis of Chevreul's salt.

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References

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